

3-Carbamoyl-2-methylpropanoic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-Carbamoyl-2-methylpropanoic acid

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In-Depth Technical Guide: 3-Carbamoyl-2-methylpropanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Carbamoyl-2-methylpropanoic acid**, including its physicochemical properties, and known biological activities. This document is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

Core Compound Data

Molecular Identity and Properties

3-Carbamoyl-2-methylpropanoic acid is a carboxylic acid derivative. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C5H9NO3	[1]
Molecular Weight	131.13 g/mol	[1][2]
IUPAC Name	4-amino-2-methyl-4-oxobutanoic acid	[1]
CAS Number	98071-27-3	[2]

Biological Activity and Potential Applications

3-Carbamoyl-2-methylpropanoic acid and its analogs are subjects of research interest, particularly in the context of cellular responses to hypoxia.

Inhibition of HIF Prolyl Hydroxylase (PHD)

Analogues of 3-carbamoylpropanoic acid have been investigated as inhibitors of Hypoxia-Inducible Factor (HIF) prolyl hydroxylase domain (PHD) enzymes.[3][4] These enzymes are critical regulators of the HIF-1 signaling pathway, which governs cellular adaptation to low oxygen conditions. By inhibiting PHDs, the alpha subunit of HIF-1 (HIF-1 α) is stabilized, leading to the transcription of genes involved in processes such as angiogenesis and erythropoiesis. This mechanism of action is a key area of investigation for therapeutic interventions in conditions like anemia and ischemia.[3][4]

Potential as Cytotoxic Agents

The induction of HIF-1 α in tumor cells can have complex effects on cancer progression. While it can promote survival in some contexts, in others it can lead to cell death. The potential for PHD inhibitors to modulate tumor cell fate is an active area of research.

Derivatization Agent

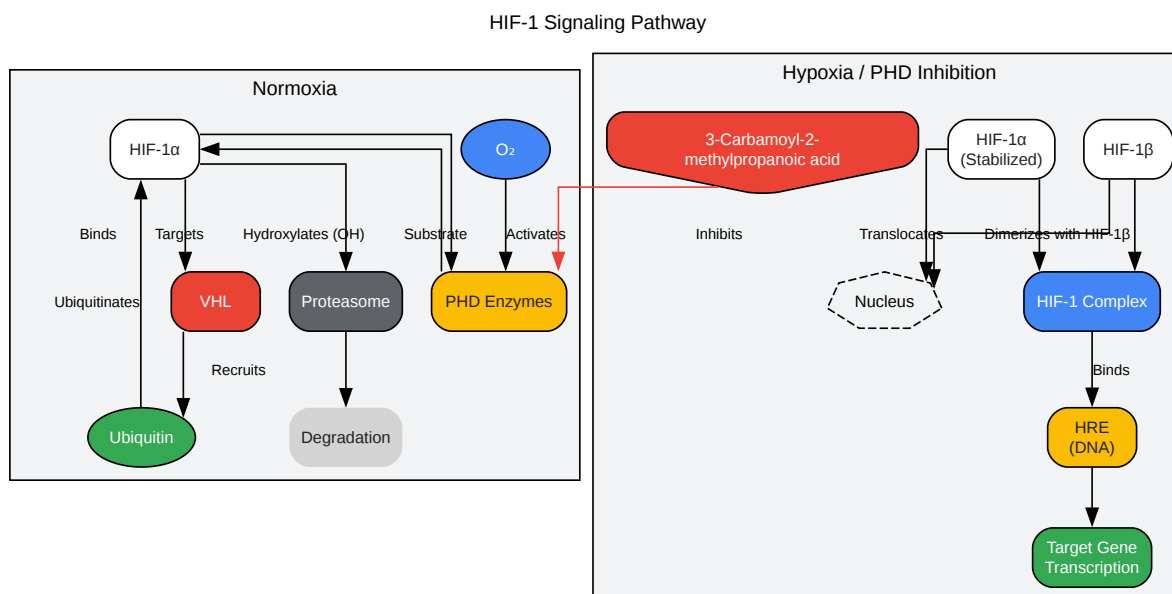
While not extensively documented for **3-Carbamoyl-2-methylpropanoic acid** itself, similar small molecules are utilized as derivatizing agents in analytical chemistry to enhance the detection of hormones like progesterone in biological samples for analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry

(LC-MS).[5][6][7] This process can improve the volatility, thermal stability, and ionization efficiency of the target analyte.[5]

Signaling Pathway

The HIF-1 Signaling Pathway

The diagram below illustrates the canonical HIF-1 signaling pathway. Under normoxic (normal oxygen) conditions, HIF-1 α is hydroxylated by PHD enzymes, leading to its ubiquitination and subsequent degradation by the proteasome. Under hypoxic (low oxygen) conditions, PHD activity is inhibited, allowing HIF-1 α to accumulate, translocate to the nucleus, and dimerize with HIF-1 β . This complex then binds to hypoxia-response elements (HREs) in the promoters of target genes, activating their transcription. **3-Carbamoyl-2-methylpropanoic acid** analogs are being studied for their potential to inhibit PHD, thereby stabilizing HIF-1 α even under normoxic conditions.



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Caption: The HIF-1 signaling pathway under normoxic and hypoxic/PHD-inhibited conditions.

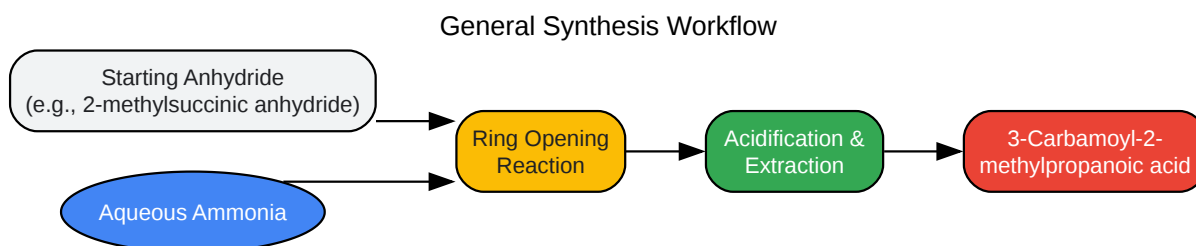
Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **3-Carbamoyl-2-methylpropanoic acid** are not readily available in the public domain. The following are representative protocols for analogous compounds and relevant assays, which can be adapted by qualified researchers.

General Synthesis of Carbamoylpropanoic Acids

A general approach for the synthesis of related carbamoyl-substituted carboxylic acids involves the reaction of a corresponding anhydride with ammonia. For instance, 3-isobutylglutaric anhydride can be reacted with aqueous ammonia to yield (±)-3-(carbamoylmethyl)-5-methylhexanoic acid.[8]

Workflow for Synthesis



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